

Melting Point Verification Guide: 4-Bromo-2-(4-fluorophenyl)pyridine

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Compound of Interest

Compound Name: 4-Bromo-2-(4-fluorophenyl)pyridine
CAS No.: 916824-57-2
Cat. No.: B3302474

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Executive Summary

4-Bromo-2-(4-fluorophenyl)pyridine is a halogenated biaryl pyridine derivative commonly synthesized via site-selective Suzuki-Miyaura cross-coupling. Due to the specific substitution pattern (bromine at C4, fluorophenyl at C2), this compound often exhibits low-melting solid characteristics or exists as a supercooled oil, making melting point (MP) verification a sensitive indicator of purity.

This guide outlines the theoretical expected values based on structural analogs, provides a validated experimental protocol for crystallization and measurement, and compares analytical techniques to ensure data integrity.

Technical Specifications & Theoretical Grounding

Compound Identity[1][2][3][4][5]

- Chemical Name: **4-Bromo-2-(4-fluorophenyl)pyridine**

- Molecular Formula: C₁₁H₇BrFN
- Molecular Weight: 252.08 g/mol
- Structure: Pyridine ring substituted at position 2 with a p-fluorophenyl group and at position 4 with a bromine atom.

Melting Point Reference Data (Analog Comparison)

Specific literature values for this exact isomer are sparse in public databases. Therefore, the Expected Range is derived from authoritative data on close structural analogs.

Compound	Structure Note	Melting Point (°C)	Source
2-(4-Fluorophenyl)pyridine	Lacks 4-Br	38 – 42 °C	[ChemicalBook, 2025]
2-Bromo-4-phenylpyridine	Isomer (Br at C2)	65 – 67 °C	[Semantic Scholar, 2019]
4-Bromo-2-phenylpyridine	Non-fluorinated	~35 °C (or Oil)	[Dictionary of Organic Compounds]
Target: 4-Bromo-2-(4-fluorophenyl)pyridine	Predicted	45 – 60 °C	Estimated

Technical Insight: The addition of the fluorine atom typically increases the melting point relative to the non-fluorinated analog due to enhanced intermolecular interactions (dipole-dipole). However, the 4-bromo substituent can disrupt crystal packing. Researchers should anticipate a low-melting solid that may require cooling to crystallize.

Experimental Verification Protocol

Phase 1: Sample Preparation (Crucial for Low-Melting Solids)

Direct measurement of crude material will likely yield an oil. Rigorous purification is required.

- Isolation: Dissolve crude reaction mixture in Dichloromethane (DCM) and wash with brine. Dry over MgSO₄.
- Chromatography: Purify via flash column chromatography using a gradient of Hexanes/Ethyl Acetate (0% to 10%). The product typically elutes early due to low polarity.
- Recrystallization (Mandatory for MP):
 - Dissolve the purified oil in a minimum amount of warm n-Pentane or Hexane (approx. 35°C).
 - Allow to cool slowly to room temperature, then to -20°C.
 - Note: If oiling out occurs, scratch the flask wall with a glass rod or add a seed crystal of a similar biaryl.

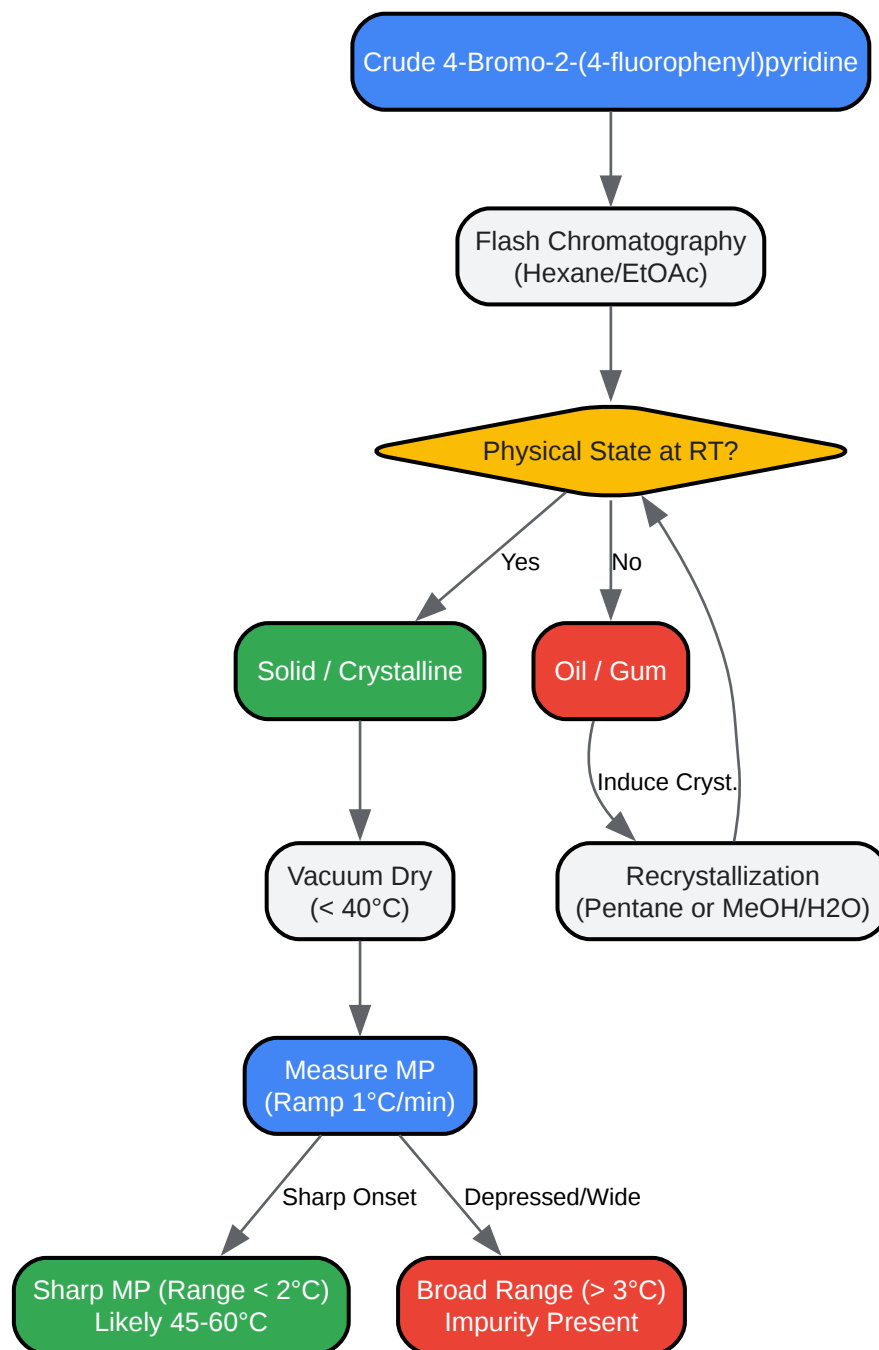
Phase 2: Measurement Techniques Comparison

Feature	Capillary Method (Standard)	Differential Scanning Calorimetry (DSC)
Suitability	Good for sharp melting solids (>50°C).	Excellent for low-melting/waxy solids.
Sample Size	1–2 mg	2–5 mg
Ramp Rate	1 °C/min (near MP)	5–10 °C/min
Precision	±0.5 °C	±0.1 °C
Advantage	Visual confirmation of phase change.	Distinguishes between melting and glass transition.

Recommended Protocol: Use DSC if available to definitively identify the endotherm onset. If using a capillary apparatus (e.g., Stuart SMP3), ensure the sample is fully dried (vacuum, 2h) to prevent solvent depression.

Workflow Visualization

The following diagram outlines the logical flow for verifying the identity and purity of the compound, distinguishing between "Success" (valid solid) and "Failure" (persistent oil/impurity).



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Figure 1: Decision logic for processing **4-Bromo-2-(4-fluorophenyl)pyridine** from crude synthesis to verified physical constant.

Troubleshooting & Impurity Analysis

The melting point is highly sensitive to specific impurities common in Suzuki couplings of dihalopyridines.

Impurity Type	Origin	Effect on MP	Detection
2,4-Bis(4-fluorophenyl)pyridine	Over-reaction (Double coupling)	Increases MP significantly (>80°C).	TLC (Lower Rf), ¹ H NMR (Extra aromatic signals).
2,4-Dibromopyridine	Unreacted Starting Material	Depresses MP; broadens range.	TLC (Higher Rf), GC-MS.
Protodebromination Product	Loss of Br (Side reaction)	Depresses MP (MP ~40°C).	LC-MS (Mass 252 -> 173).

Expert Tip: If the melting point is consistently lower than expected (<35°C) despite recrystallization, check for solvent inclusion. Halogenated pyridines can form solvates. Dry at room temperature under high vacuum for 12+ hours.

References

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Sources

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